

Application Notes and Protocols for ETP-46464 in High-Throughput Screening

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Compound of Interest

Compound Name: ETP-46464

Cat. No.: B15618628

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Abstract

ETP-46464 is a potent and selective inhibitor of the Ataxia-Telangiectasia and Rad3-related (ATR) kinase, a critical regulator of the DNA damage response (DDR).^{[1][2][3]} This document provides detailed application notes and protocols for the utilization of **ETP-46464** in high-throughput screening (HTS) assays designed to identify and characterize ATR inhibitors. The methodologies outlined are based on established cell-based screening platforms that leverage the specific activation of the ATR signaling pathway.

Introduction

The ATR kinase is a key sensor of single-stranded DNA (ssDNA) and replication stress, playing a crucial role in maintaining genomic integrity.^[4] Upon activation, ATR phosphorylates a cascade of downstream targets, including Chk1, to initiate cell cycle arrest, promote DNA repair, and stabilize replication forks.^[4] Due to the reliance of many cancer cells on the ATR pathway for survival, particularly in the context of increased genomic instability and replication stress, ATR has emerged as a promising therapeutic target.

ETP-46464 has been identified as a potent inhibitor of ATR with an IC₅₀ of 25 nM.^{[1][2][3]} It also exhibits inhibitory activity against other related kinases, making it a valuable tool for studying the broader implications of PI3K-like kinase (PIKK) inhibition.^{[5][6][7]} High-throughput screening provides an efficient method for discovering novel ATR inhibitors. The following sections detail a robust HTS assay and the specific activity of **ETP-46464**.

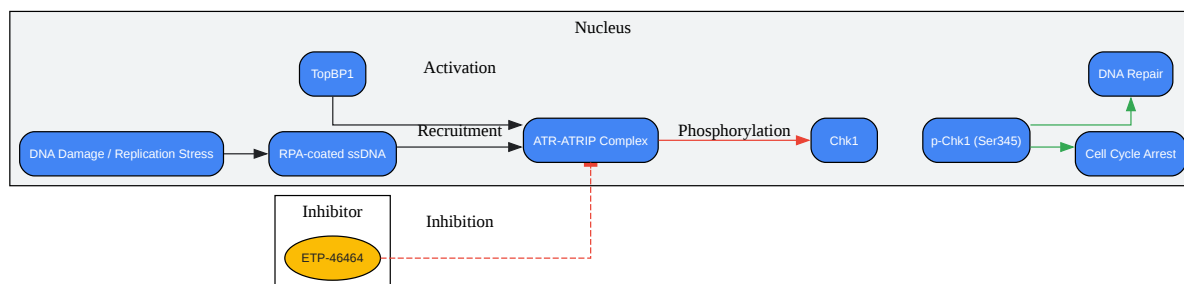
Data Presentation

The inhibitory activity of **ETP-46464** has been characterized against a panel of kinases, highlighting its potency for ATR and mTOR.

Kinase	IC ₅₀ (nM)
mTOR	0.6 ^{[5][8]}
ATR	14 ^[8] , 25 ^{[1][2][3]}
DNA-PK	36 ^{[5][8]}
PI3K α	170 ^{[5][8]}
ATM	545 ^{[5][8]}

Signaling Pathway

The ATR signaling pathway is a central component of the DNA damage response. The diagram below illustrates the key components of this pathway and the point of intervention for inhibitors like **ETP-46464**.

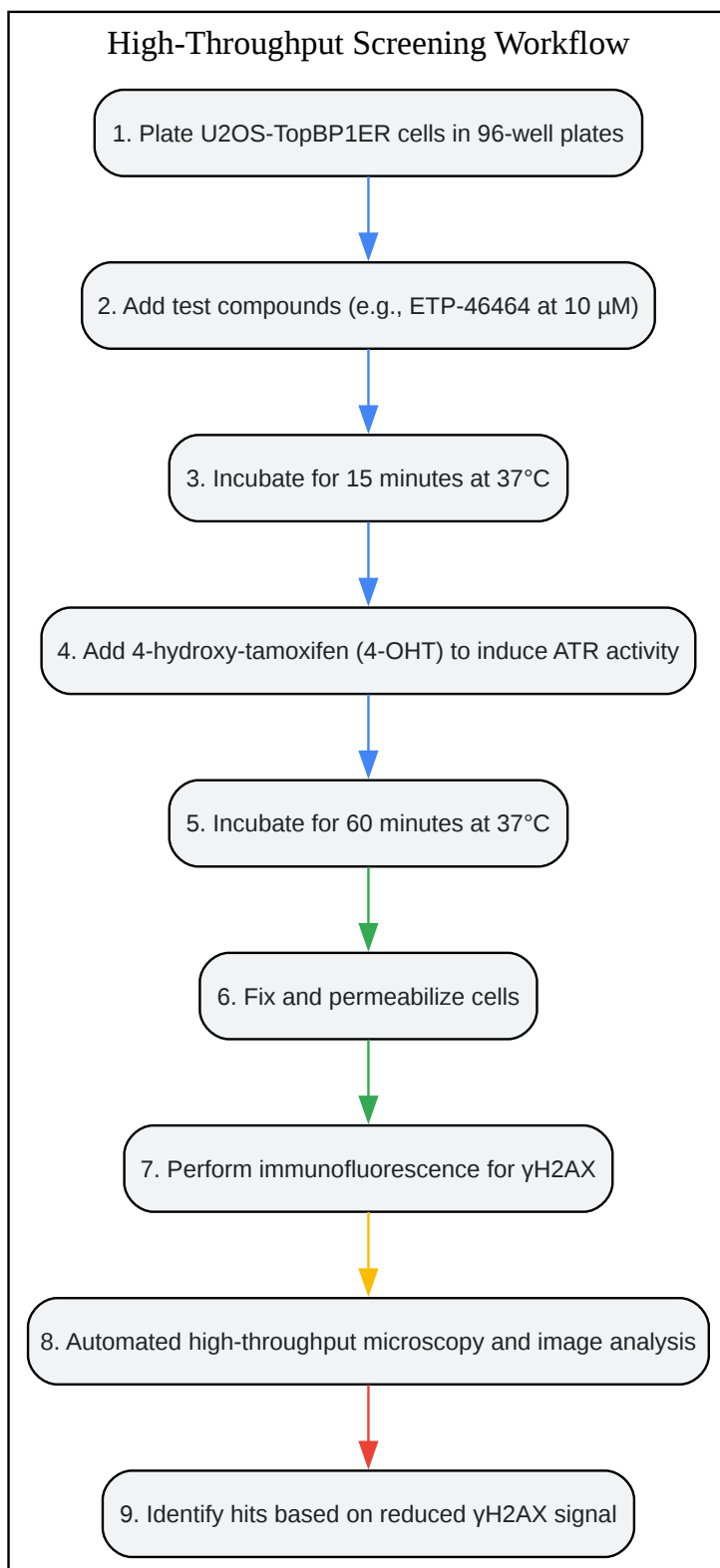


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Caption: Simplified ATR Signaling Pathway and Point of Intervention for **ETP-46464**.

High-Throughput Screening Workflow

A cell-based high-throughput screening assay has been developed to identify inhibitors of ATR. This assay utilizes a U2OS cell line engineered to express a fusion of the ATR-activating domain of TopBP1 with a fragment of the estrogen receptor (TopBP1ER).[9] Treatment with 4-hydroxy-tamoxifen (4-OHT) induces the translocation of TopBP1ER to the nucleus, leading to a robust and specific activation of ATR, which can be measured by the phosphorylation of H2AX (γH2AX).[9]



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Caption: Workflow for a cell-based high-throughput screen for ATR inhibitors.

Experimental Protocols

Cell-Based High-Throughput Screening for ATR Inhibitors

This protocol is adapted from a cell-based screen designed to identify ATR inhibitors by measuring the inhibition of 4-OHT-induced γ H2AX formation in U2OS-TopBP1ER cells.^[9]

Materials:

- U2OS cells stably expressing TopBP1ER
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- 96-well clear-bottom imaging plates
- **ETP-46464** and other test compounds dissolved in DMSO
- 4-hydroxy-tamoxifen (4-OHT)
- Paraformaldehyde (PFA)
- Triton X-100
- Blocking buffer (e.g., 5% BSA in PBS)
- Primary antibody: anti-phospho-Histone H2A.X (Ser139) antibody (γ H2AX)
- Secondary antibody: Alexa Fluor-conjugated secondary antibody
- DAPI (4',6-diamidino-2-phenylindole)
- Phosphate-buffered saline (PBS)
- High-throughput microscope with automated image analysis software

Procedure:

- Cell Plating: Seed U2OS-TopBP1ER cells into 96-well imaging plates at a density that will result in a sub-confluent monolayer after 24-48 hours of incubation.
- Compound Addition: Add test compounds, including **ETP-46464** as a positive control, to the cell plates. A typical screening concentration is 10 μ M.[\[5\]](#)[\[9\]](#) Ensure the final DMSO concentration is consistent across all wells and does not exceed a level toxic to the cells (e.g., <0.5%).
- Pre-incubation: Incubate the plates for 15 minutes at 37°C to allow for compound uptake.[\[5\]](#)[\[9\]](#)
- ATR Activation: Add 4-OHT to all wells (except for negative controls) to a final concentration that induces a robust γ H2AX signal.
- Incubation: Incubate the plates for 60 minutes at 37°C to allow for ATR-mediated phosphorylation of H2AX.[\[5\]](#)[\[9\]](#)
- Fixation: Carefully remove the medium and fix the cells by adding a 4% PFA solution in PBS for 15 minutes at room temperature.
- Permeabilization: Wash the cells with PBS and then permeabilize with a 0.25% Triton X-100 solution in PBS for 10 minutes.
- Blocking: Wash the cells with PBS and block with blocking buffer for 1 hour at room temperature.
- Primary Antibody Incubation: Incubate the cells with the primary antibody against γ H2AX, diluted in blocking buffer, overnight at 4°C.
- Secondary Antibody Incubation: Wash the cells with PBS and incubate with the fluorescently labeled secondary antibody and DAPI (for nuclear counterstaining), diluted in blocking buffer, for 1 hour at room temperature in the dark.
- Imaging: Wash the cells with PBS and acquire images using a high-throughput automated microscope.

- **Image Analysis:** Use automated image analysis software to identify nuclei based on the DAPI signal and quantify the mean fluorescence intensity of the nuclear γ H2AX signal for each cell.
- **Data Analysis and Hit Selection:** Calculate the average nuclear γ H2AX intensity per well. Normalize the data to positive (4-OHT alone) and negative (vehicle control) controls. Identify hits as compounds that significantly reduce the γ H2AX signal.

Western Blot for Phospho-Chk1 (Ser345)

This protocol can be used to validate the on-target activity of hit compounds by assessing the phosphorylation of Chk1, a direct downstream target of ATR.

Materials:

- Cancer cell line of interest
- Complete cell culture medium
- Test inhibitors (e.g., **ETP-46464**) dissolved in DMSO
- DNA damaging agent (e.g., Hydroxyurea or UV radiation)
- Lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors
- Protein quantification assay (e.g., BCA assay)
- SDS-PAGE gels and electrophoresis equipment
- PVDF membrane and transfer apparatus
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies: anti-phospho-Chk1 (Ser345) and anti-total Chk1
- HRP-conjugated secondary antibody
- Chemiluminescent substrate and imaging system

Procedure:

- **Cell Treatment:** Seed cells and allow them to attach. Pre-treat the cells with the test inhibitor for a specified time (e.g., 1 hour).
- **Induce DNA Damage:** Treat cells with a DNA damaging agent to activate the ATR pathway.
- **Cell Lysis:** Lyse the cells in ice-cold lysis buffer.
- **Protein Quantification:** Determine the protein concentration of the lysates.
- **SDS-PAGE and Western Blot:** Separate equal amounts of protein by SDS-PAGE, transfer to a PVDF membrane, and perform standard western blotting procedures using the specified primary and secondary antibodies.
- **Detection:** Visualize the protein bands using a chemiluminescent substrate and an imaging system. A reduction in the phospho-Chk1 (Ser345) signal relative to the total Chk1 signal in the presence of the inhibitor indicates on-target ATR inhibition.

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